

5-(BenzylOxy)-2-bromoaniline safety and handling

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Compound of Interest

Compound Name: 5-(BenzylOxy)-2-bromoaniline

Cat. No.: B175192

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An In-depth Technical Guide to the Safety and Handling of **5-(BenzylOxy)-2-bromoaniline**

This guide provides comprehensive safety and handling information for **5-(BenzylOxy)-2-bromoaniline**, intended for researchers, scientists, and professionals in drug development. Due to the limited availability of specific safety data for this compound, this document incorporates information from structurally related bromoaniline derivatives to provide a thorough overview of potential hazards and safe handling practices.

Hazard Identification and Classification

5-(BenzylOxy)-2-bromoaniline is classified as a hazardous substance. Based on data from similar bromoaniline compounds, it is expected to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It may also be harmful if swallowed or inhaled.[\[5\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[4\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[1](#)][[2](#)]
- P264: Wash skin thoroughly after handling.[[1](#)]
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.[[1](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[1](#)]

Hazard Summary Table

Hazard Type	Description
Acute Health Effects	May cause skin, eye, and respiratory tract irritation.[1][2][3][4] Harmful if swallowed or inhaled.[5]
Primary Routes of Exposure	Inhalation, Skin Contact, Eye Contact, Ingestion.
Chronic Health Effects	Prolonged or repeated exposure may cause damage to organs.[6]
Fire and Explosion	In case of fire, may produce toxic byproducts such as carbon oxides, nitrogen oxides, and hydrogen bromide gas.[7]
Reactivity	Incompatible with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[5][6]

Physical and Chemical Properties

Quantitative data for **5-(Benzylxy)-2-bromoaniline** is not readily available. The following table includes data for the related compound 2-bromoaniline.

Physical and Chemical Properties of 2-Bromoaniline

Property	Value	Reference
Molecular Formula	C6H6BrN	[8]
Molecular Weight	172.02 g/mol	[8]
Appearance	Brown solid	[8]
Melting Point	27-32 °C	[8]
Vapor Pressure	0.04 mmHg	[8]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[5][9]
- Avoid contact with skin, eyes, and clothing.[5][9]
- Do not breathe dust or vapors.[5][6]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed container.[1][9]
- Keep in a cool, dry, and well-ventilated place.[7]
- Store away from incompatible materials such as strong oxidizing agents and acids.[5][6]
- Some sources recommend storage at 2-8°C.[4][10]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory.

Recommended Personal Protective Equipment (PPE)

Equipment	Specifications
Eye/Face Protection	Wear chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards. [1] [9]
Skin Protection	Wear a lab coat and chemical-resistant gloves (e.g., nitrile rubber). [11] [12]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [7] [9]

First Aid Measures

Immediate action is required in case of exposure.

First Aid Procedures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][13][14]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation persists.[13][14]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][13][14]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[9][13][15]

Accidental Release and Disposal

Spill Cleanup:

- Evacuate: Evacuate personnel from the spill area.[13]
- Ventilate: Ensure adequate ventilation.[13]
- Contain: Wear appropriate PPE and contain the spill using an inert absorbent material (e.g., sand, vermiculite).[7][13]
- Collect: Carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal.[5][9]
- Clean: Clean the spill area thoroughly with soap and water.[14]

Waste Disposal:

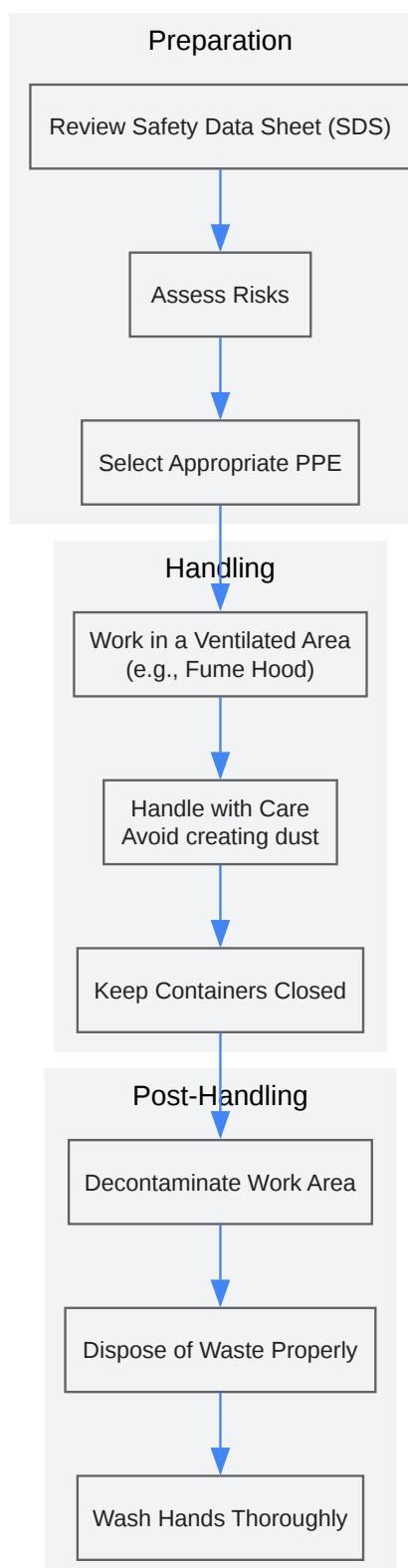
- Dispose of waste in accordance with local, state, and federal regulations.[\[1\]](#)[\[6\]](#)
- Do not allow the chemical to enter drains or waterways.

Experimental Protocols

Detailed experimental protocols for the safety assessment of this specific compound are not publicly available. Safety assessments, such as those for skin and eye irritation, are typically conducted according to standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD).

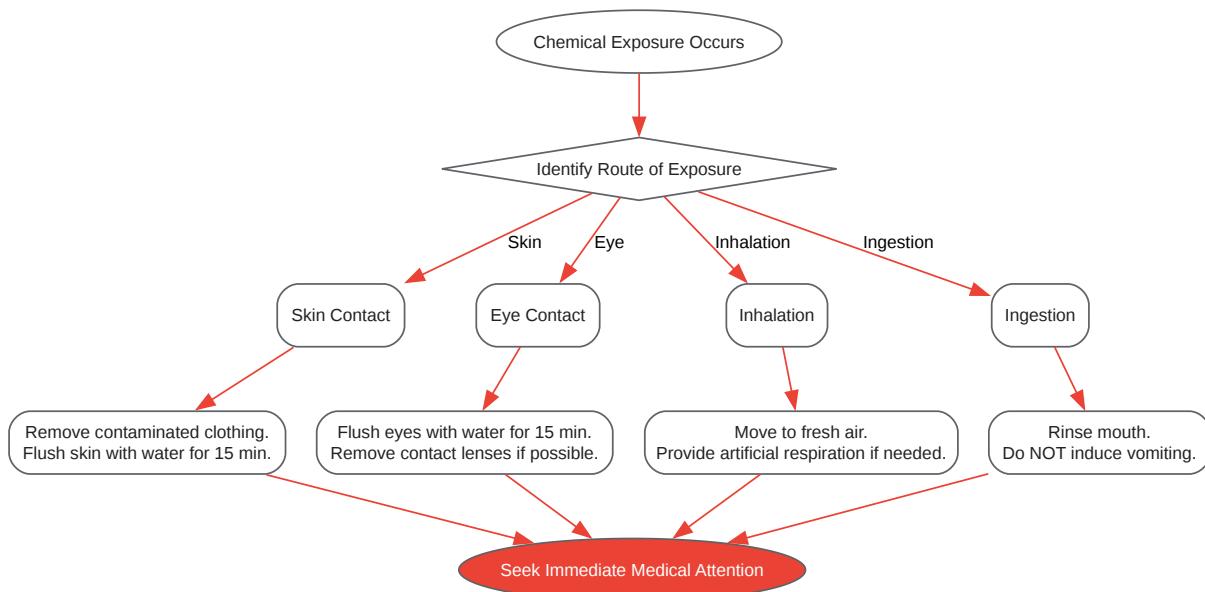
Visual Guides

The following diagrams illustrate key safety workflows and decision-making processes.

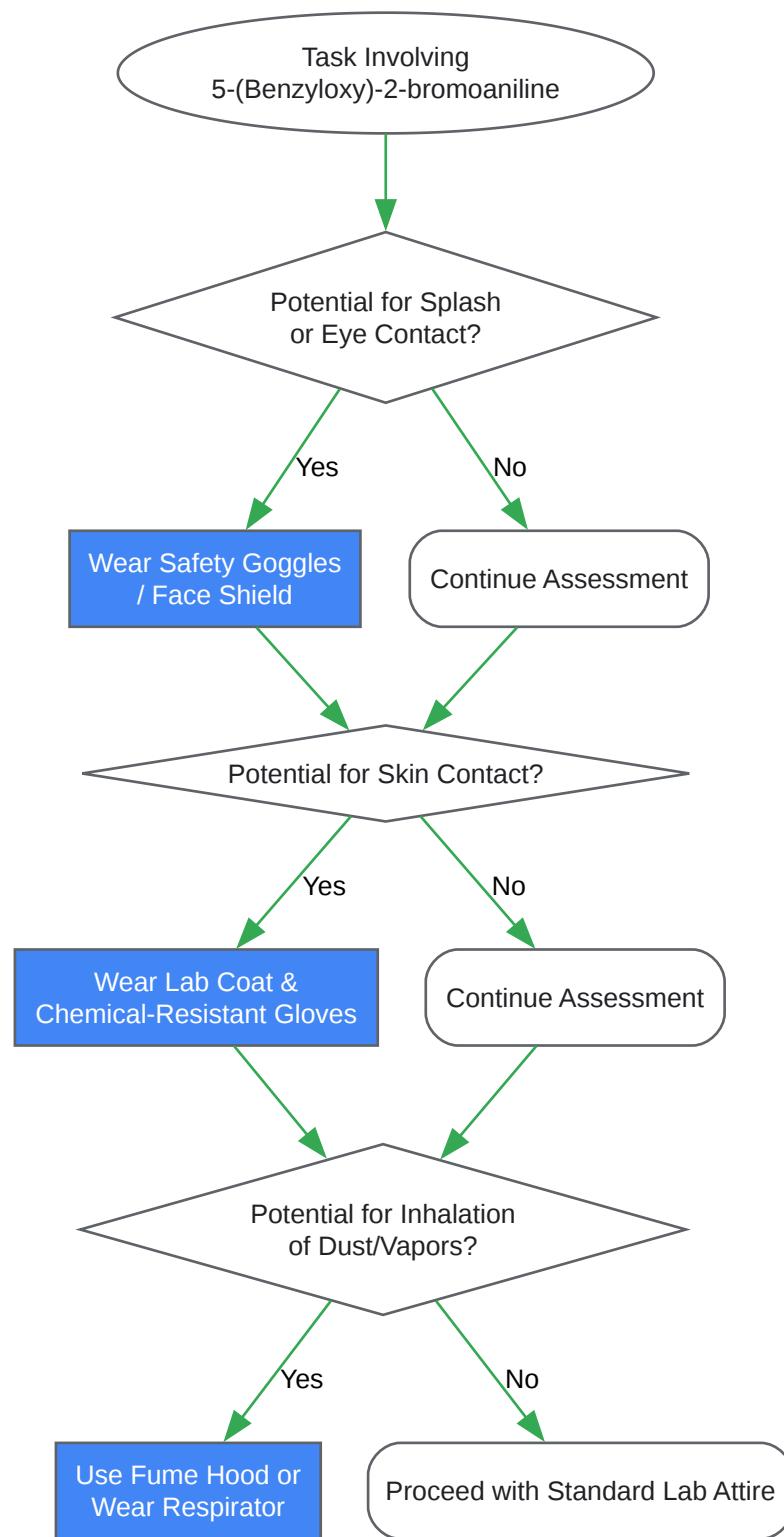


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Caption: General workflow for safely handling chemical compounds.

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Caption: First-aid response flowchart for chemical exposure.

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Caption: Decision diagram for selecting appropriate PPE.

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